

ThioGlo 1: A Technical Guide to a Thiol-Reactive Fluorescent Probe

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Compound of Interest

Compound Name: *Methyl 9-maleinimido-8-methoxy-6,7-benzocumarin-3-carboxylate*

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Introduction

ThioGlo 1 is a valuable fluorescent probe for the detection and quantification of thiols, a class of organic compounds containing a sulfhydryl (-SH) group. In biological systems, thiols such as glutathione and cysteine play critical roles in maintaining cellular redox balance, detoxification, and protein function. The ability to accurately measure thiol concentrations is therefore essential for research in areas ranging from oxidative stress and toxicology to drug discovery and development. This technical guide provides an in-depth overview of the core properties of ThioGlo 1, its reaction mechanism, and detailed protocols for its application.

Core Properties and Specifications

ThioGlo 1 is a maleimide-based probe that is essentially non-fluorescent in its native state. Upon reaction with a thiol, it forms a stable, highly fluorescent adduct. This "turn-on" fluorescence provides a high signal-to-noise ratio, making it a sensitive tool for thiol quantification.

Chemical and Physical Properties

Property	Value	Reference
Chemical Name	10-(2,5-dihydro-2,5-dioxo-1H-pyrrol-1-yl)-9-methoxy-3-oxo- H-naphtho[2,1-b]pyran-2-carboxylic acid, methyl ester	[1] [2] [3]
Synonyms	ThioGlo-1	[1] [2] [3]
CAS Number	137350-66-4	[1] [2] [3]
Molecular Formula	C ₂₀ H ₁₃ NO ₇	[1] [2] [3]
Molecular Weight	379.3 g/mol	[1] [2] [3]
Solubility	Soluble in DMSO and DMF (approx. 30 mg/mL). Sparingly soluble in aqueous buffers. For aqueous solutions, it is recommended to first dissolve in DMSO and then dilute with the buffer of choice (e.g., 0.50 mg/mL in a 1:1 solution of DMSO:PBS, pH 7.2).	[2]
Storage	Store as a solid at -20°C for up to 4 years. Stock solutions in anhydrous DMSO or DMF can be stored at -20°C for up to one month. Aqueous solutions are not recommended for storage for more than one day.	[1] [2]

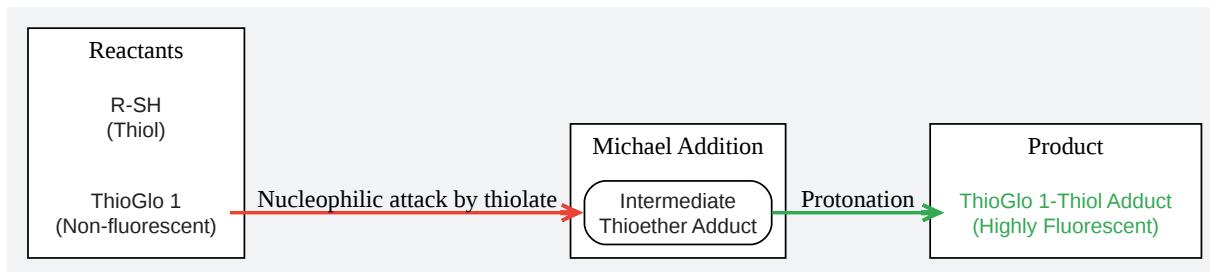
Photophysical Properties of the Thiol Adduct

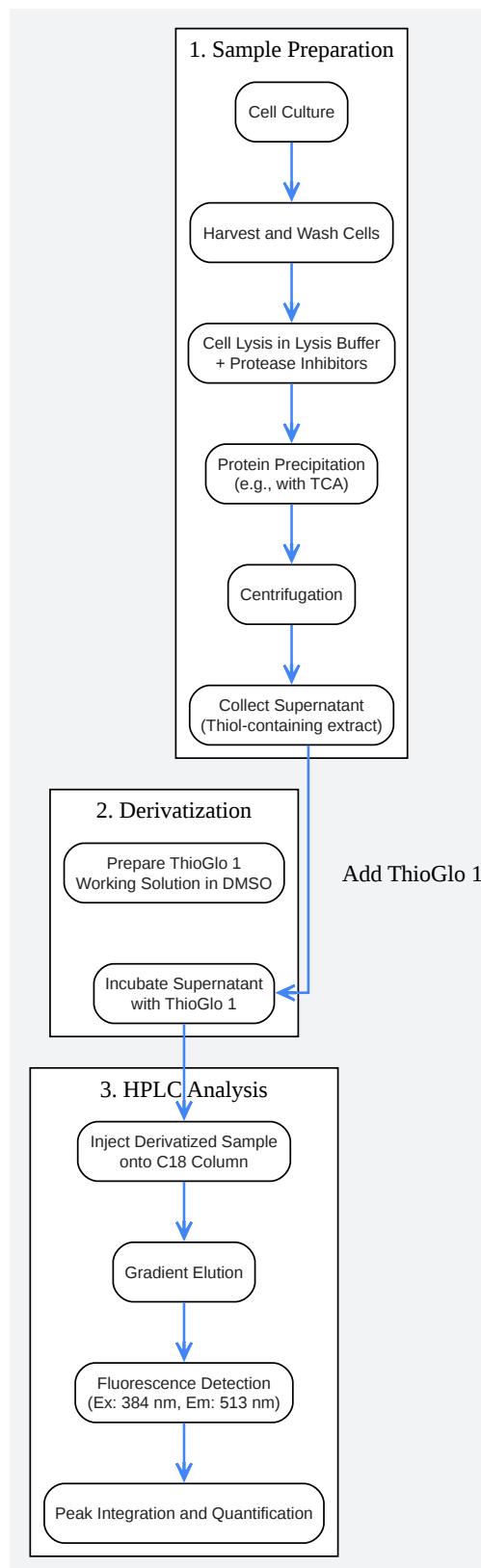
Upon reaction with a thiol, the resulting ThioGlo 1 adduct exhibits strong fluorescence. While specific values for the quantum yield and molar absorptivity of the ThioGlo 1-thiol adduct are not consistently reported in the literature, the key spectral properties are well-defined.

Parameter	Value	Reference
Excitation Maximum (λ_{ex})	384 nm	[1]
Emission Maximum (λ_{em})	513 nm	[1]
Quantum Yield (Φ)	<p>While a specific value is not readily available in the literature, it is noted that the fluorescence intensity of the glutathione adduct is significantly stronger than that of the cysteine adduct.[4]</p> <p>Compared to some other thiol probes, the fluorescence quantum yield increase of ThioGlo 1 upon reaction with a thiol is considered to be lower.</p>	[5]
Molar Absorptivity (ϵ)	Specific values for the thiol adduct are not readily available in the literature.	

Reaction Mechanism

ThioGlo 1 reacts with thiols via a Michael addition mechanism. The electron-deficient double bond of the maleimide group in ThioGlo 1 is susceptible to nucleophilic attack by the thiolate anion (R-S^-) of a thiol. This reaction forms a stable, covalent thioether bond, resulting in the fluorescent adduct. The reaction is highly selective for thiols, particularly at a pH range of 6.5-7.5.[6]



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